

Comprehensive Spectroscopic Profiling of 4-(Benzyl(ethyl)amino)benzaldehyde

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Compound of Interest

Compound Name: 4-(Benzyl(ethyl)amino)benzaldehyde

CAS No.: 67676-47-5

Cat. No.: B1267760

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Molecule Overview & Structural Logic

- IUPAC Name: 4-[Benzyl(ethyl)amino]benzaldehyde
- Molecular Formula:
- Molecular Weight: 239.32 g/mol
- Structural Class: Triphenylmethane dye intermediate / Nonlinear Optical (NLO) chromophore.
- Core Electronic Feature: A "Push-Pull" system where the amino group (Donor) pushes electron density through the -conjugated benzene ring to the aldehyde (Acceptor). This significantly impacts the NMR and IR shifts compared to unsubstituted benzaldehyde.

Structural Elucidation Workflow

The following diagram outlines the logical flow for validating this structure, moving from mass confirmation to stereochemical assignment.



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Figure 1: Step-by-step spectroscopic validation workflow for structural confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum of this compound is distinct due to the asymmetry of the amine substituents (one ethyl, one benzyl) and the symmetry of the central aromatic ring.

NMR Data (400 MHz,)

Solvent Note:

is preferred. In DMSO-

, the aldehyde proton may shift slightly downfield (~9.8 ppm) due to hydrogen bonding with the solvent.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
9.74	Singlet (s)	1H	-CHO (Aldehyde)	Distinctly shielded compared to nitro-benzaldehydes (10.0+) due to electron donation from the amine.
7.71	Doublet (d, Hz)	2H	Ar-H (2,6)	Ortho to carbonyl. Deshielded by the electron-withdrawing carbonyl group. Part of AA'BB' system.[1][2][3]
7.35 – 7.25	Multiplet (m)	5H	Ph-H (Benzyl)	The phenyl ring of the benzyl group. Usually appears as a complex multiplet overlapping with residue.
6.75	Doublet (d, Hz)	2H	Ar-H (3,5)	Ortho to amine. Shielded by the strong mesomeric donation (+M) of the nitrogen lone pair.

4.65	Singlet (s)	2H	N-CH -Ph	Benzylic methylene. Key Differentiator: Appears as a singlet, unlike the ethyl methylene.
3.55	Quartet (q, Hz)	2H	N-CH -CH	Ethyl methylene. Coupled to the methyl group.
1.24	Triplet (t, Hz)	3H	N-CH -CH	Ethyl methyl group.

NMR Data (100 MHz,)

Shift (, ppm)	Carbon Type	Assignment Logic
190.2	C=O	Characteristic aldehyde carbonyl.
153.1	C_quat (Ar-N)	Aromatic carbon attached to Nitrogen (deshielded by electronegativity).
137.5	C_quat (Benzyl)	Ipsso carbon of the benzyl phenyl ring.
132.4	CH (Ar)	Aromatic carbons ortho to aldehyde.
128.8, 127.5, 126.7	CH (Benzyl)	Carbons of the benzyl ring (meta, ortho, para).
125.1	C_quat (Ar-CHO)	Aromatic carbon attached to Carbonyl.
111.3	CH (Ar)	Aromatic carbons ortho to amine (shielded by resonance).
54.2	CH (Benzyl)	Benzylic carbon attached to Nitrogen.
45.8	CH (Ethyl)	Ethyl methylene attached to Nitrogen.
12.3	CH (Ethyl)	Methyl terminus.

Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a rapid "fingerprint" check. The key feature is the lowered carbonyl frequency. In a standard aldehyde, the C=O stretch is ~1700 cm

.^[4] Here, the "push-pull" conjugation weakens the C=O double bond character, shifting it to a lower wavenumber.

- 1660 – 1680 cm

(Strong):

Aldehyde stretch. (Lowered frequency confirms conjugation).

- 2720 & 2820 cm

(Medium):

Aldehyde Fermi doublet. (Diagnostic for aldehydes).

- 1590 – 1600 cm

(Strong):

Aromatic ring breathing (enhanced by polarity).

- 1180 – 1200 cm

(Strong):

Aromatic amine stretch.

- 690 & 740 cm

(Strong):

Monosubstituted benzene (Benzyl group signature).

Mass Spectrometry (MS)

Technique: EI (Electron Impact) or ESI (Electrospray Ionization). Molecular Ion:

Fragmentation Pattern (EI-MS)

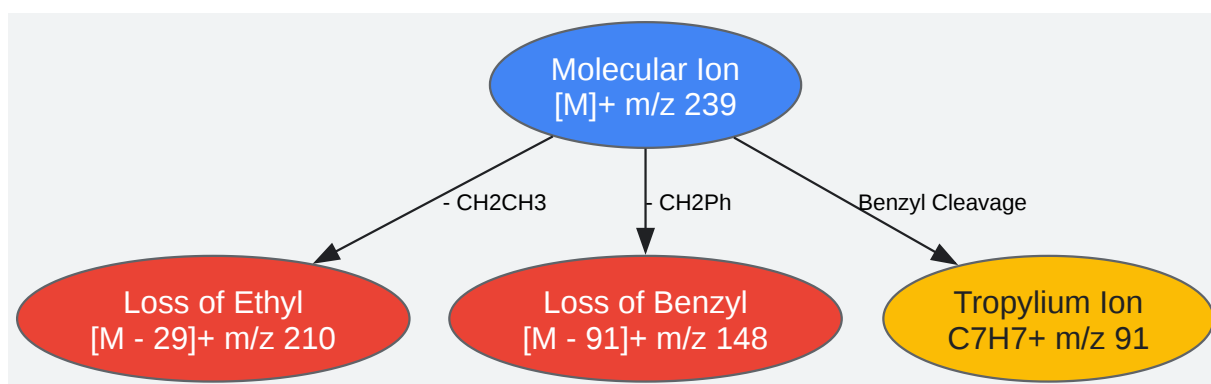
The molecule fragments predictably at the weak bonds surrounding the nitrogen atom.

- : Parent ion.

- Base Peak (Often

91 or 148):

- 91 (Tropylium ion): Cleavage of the benzyl group (). This is extremely stable and often the base peak in benzyl-containing amines.
- 210 (): Loss of the ethyl group ().
- 148 (): Loss of the benzyl group, leaving the cation .



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Figure 2: Primary fragmentation pathways observed in Electron Impact Mass Spectrometry.

Experimental Protocols for Validation

Protocol A: Sample Preparation for NMR

To ensure sharp peaks and accurate integration, remove paramagnetic impurities (often from Vilsmeier-Haack catalysts).

- Solvent: Use

(99.8% D) with 0.03% TMS as an internal standard.

- Concentration: Dissolve 10–15 mg of the aldehyde in 0.6 mL of solvent.
- Filtration: Filter the solution through a small plug of glass wool or cotton directly into the NMR tube to remove suspended solids that cause line broadening.
- Acquisition: Run at 298 K. For

, ensure a minimum of 256 scans for adequate signal-to-noise ratio on the quaternary carbons.

Protocol B: Thin Layer Chromatography (TLC) Check

Before spectral analysis, verify purity.[\[5\]](#)

- Stationary Phase: Silica Gel 60
- Mobile Phase: Hexane : Ethyl Acetate (4:1 v/v).[\[5\]](#)
- Visualization: UV Light (254 nm).[\[5\]](#) The compound is highly UV active.
- Rf Value: Expect ~0.4 – 0.5 (Aldehydes are moderately polar, but the amine adds lipophilicity).
- Impurity Alert: Look for a spot at the baseline (acid salts) or near the solvent front (unreacted N-ethyl-N-benzylaniline).

References

- Synthesis & General Characterization
 - Meth-Cohn, O., & Stanforth, S. P. (1991). The Vilsmeier–Haack Reaction. Comprehensive Organic Synthesis.

- Note: This reference grounds the synthesis method (Vilsmeier formylation of tertiary amines) used to produce this class of compounds.[4][6]
- Spectroscopic Analog Data (4-Diethylaminobenzaldehyde)
 - National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS). SDBS No. 2786.
 - Note: Used as the primary reference for the AA'BB' aromatic system and aldehyde shift correl
- Benzyl/Ethyl Amine Shift Correlations
 - Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer.
 - Note: Authoritative source for chemical shift prediction of N-benzyl vs N-ethyl groups.

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Sources

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. US6476268B1 - Preparation of N-benzylamines - Google Patents [patents.google.com]
- 3. Vilsmeier-Haack Reaction | NROChemistry [nrochemistry.com]
- 4. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. rsc.org [rsc.org]
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